

An In-depth Technical Guide on Ritlecitinib Tosylate: Molecular Properties

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For Researchers, Scientists, and Drug Development Professionals

This guide provides core molecular information for **ritlecitinib tosylate**, a kinase inhibitor. The data is presented to support research and development activities.

Molecular Data Summary

The fundamental molecular characteristics of **ritlecitinib tosylate** are detailed below. This information is critical for a range of applications, from experimental design to formulation development.

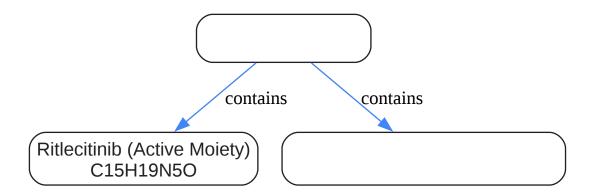
Property	Value
Molecular Formula	C22H27N5O4S[1][2]
Molecular Weight	457.55 g/mol [2][3][4]
CAS Number	2192215-81-7[1][3][4]

Chemical Structure and Signaling

Ritlecitinib tosylate is an orally active and selective Janus kinase 3 (JAK3) inhibitor. Its mechanism of action involves the inhibition of signaling pathways crucial for immune cell activation and proliferation.



To illustrate the logical relationship of the compound's components, the following diagram breaks down **ritlecitinib tosylate** into its constituent active moiety and salt form.



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Decomposition of Ritlecitinib Tosylate.

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References

- 1. Ritlecitinib tosylate | C22H27N5O4S | CID 145722621 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pfizermedical.com [pfizermedical.com]
- 3. medkoo.com [medkoo.com]
- 4. medchemexpress.com [medchemexpress.com]
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